

An In-Depth Technical Guide to 2-Furancarboximidamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Furancarboximidamide

CAS No.: 54610-73-0

Cat. No.: B1335000

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Furancarboximidamide, a notable heterocyclic compound, is gaining significant attention within the scientific community for its versatile chemical properties and promising therapeutic applications. This guide provides a comprehensive overview of its chemical identity, including its CAS number and IUPAC name, alongside a detailed exploration of its physicochemical properties. We delve into a robust, field-proven synthesis protocol, elucidating the mechanistic choices behind the reaction steps. Furthermore, this document highlights the compound's emerging role in drug development, particularly as an anti-biofilm agent targeting quorum sensing pathways in pathogenic bacteria. The information presented herein is intended to serve as a foundational resource for researchers and professionals engaged in chemical synthesis and pharmaceutical development.

Chemical Identity and Physicochemical Properties

2-Furancarboximidamide is a furan derivative characterized by a carboximidamide group at the 2-position of the furan ring. This structural feature imparts unique electronic and steric

properties that are central to its chemical reactivity and biological activity.

Core Identifiers

The primary identifiers for **2-Furancarboximidamide** are its CAS (Chemical Abstracts Service) number and its systematic IUPAC (International Union of Pure and Applied Chemistry) name.

Identifier	Value
CAS Number	54610-73-0[1]
IUPAC Name	furan-2-carboximidamide[1]
Molecular Formula	C5H6N2O[1]
Molecular Weight	110.11 g/mol [1]
Predicted Boiling Point	178.9 ± 32.0 °C[1]
Predicted Density	1.30 g/cm ³ [1]

Note: The hydrochloride salt of this compound is also commercially available under the CAS number 54610-69-4.

Chemical Structure

The molecular structure of **2-Furancarboximidamide** is fundamental to understanding its function.

Caption: Chemical structure of **2-Furancarboximidamide**.

Synthesis and Mechanistic Rationale

The synthesis of **2-Furancarboximidamide** can be achieved through several routes. A common and effective method involves the activation of a carboxylic acid precursor, followed by amidation. The following protocol is a representative example, grounded in established organic chemistry principles.

Experimental Protocol: Synthesis from 2-Furoic Acid

This protocol outlines a two-step process starting from the readily available 2-furoic acid.

Step 1: Activation of 2-Furoic Acid with 1,1'-Carbonyldiimidazole (CDI)

- **Reaction Setup:** In a dry, round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-furoic acid (1.0 equivalent) in anhydrous tetrahydrofuran (THF).
- **Activation:** Add 1,1'-carbonyldiimidazole (CDI) (1.1 equivalents) portion-wise to the stirred solution at room temperature.
- **Incubation:** Heat the reaction mixture to 45°C and stir for 2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) to confirm the consumption of the starting material.
- **Causality:** CDI is an excellent activating agent for carboxylic acids. It reacts to form a highly reactive acylimidazolide intermediate. This intermediate is more susceptible to nucleophilic attack than the original carboxylic acid, facilitating the subsequent amidation step. The reaction is typically clean, with the byproducts being imidazole and carbon dioxide, which are easily removed.

Step 2: Amidation to form **2-Furancarboximidamide**

- **Nucleophilic Addition:** To the solution containing the activated 2-furoic acid, add a source of ammonia (e.g., a solution of ammonia in an appropriate solvent or an ammonium salt with a non-nucleophilic base) (1.2 equivalents).
- **Reaction:** Allow the reaction to proceed at 45°C for 18-20 hours, with continuous stirring.
- **Workup and Purification:** Upon completion, cool the reaction mixture to room temperature. Remove the solvent under reduced pressure. The crude product can then be purified by recrystallization or flash column chromatography to yield pure **2-Furancarboximidamide**.
- **Self-Validation:** The purity of the final product should be confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) to validate its structure and molecular weight.

Synthesis Workflow Diagram



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Caption: Generalized workflow for the synthesis of **2-Furancarboximidamide**.

Applications in Drug Discovery and Development

Derivatives of furan-2-carboxamide have shown significant promise as therapeutic agents, particularly in the realm of infectious diseases. Their ability to interfere with bacterial communication systems makes them attractive candidates for novel antimicrobial strategies.

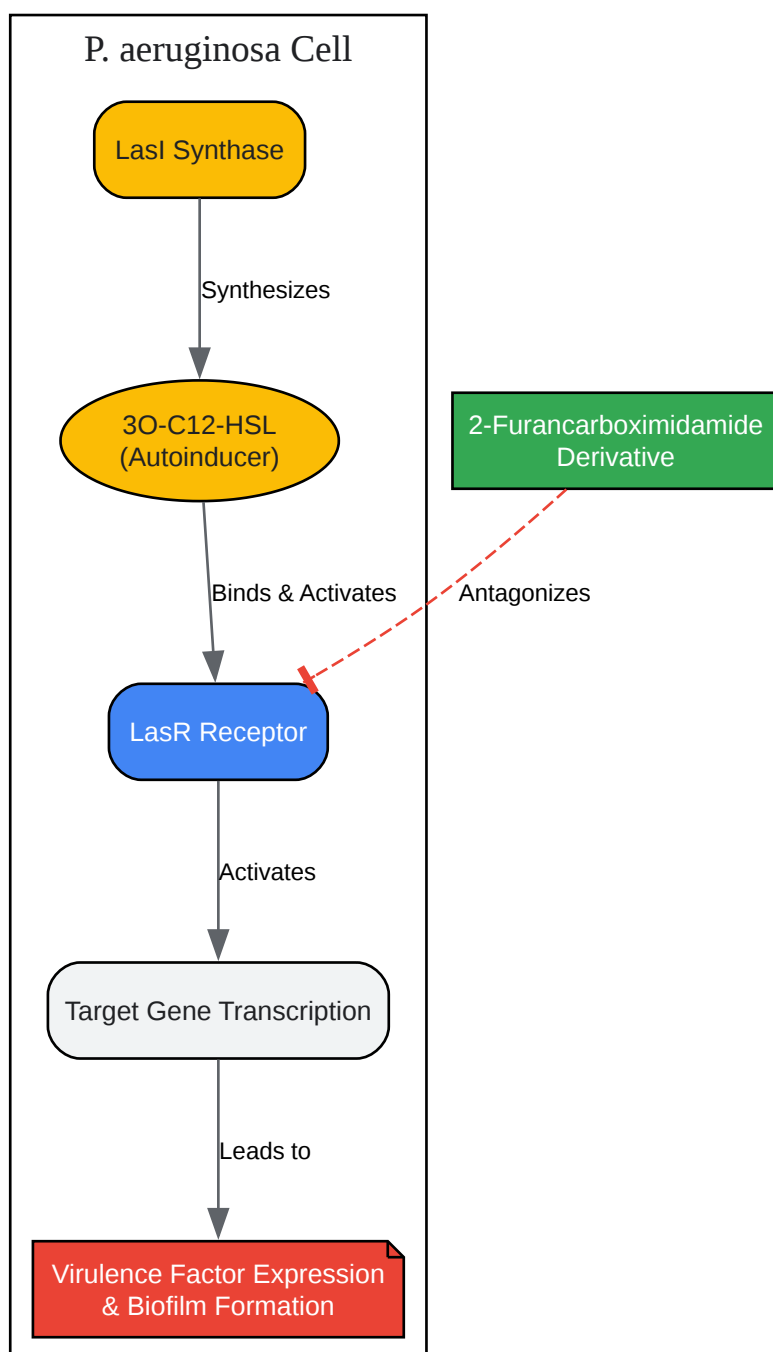
Anti-Biofilm and Anti-Quorum Sensing Activity

A key area of application for furan-2-carboxamide derivatives is in combating bacterial biofilms, which are notoriously resistant to conventional antibiotics. These compounds have demonstrated activity against *Pseudomonas aeruginosa*, an opportunistic human pathogen.[2]

The mechanism of action is believed to involve the inhibition of quorum sensing (QS), a cell-to-cell communication system that bacteria use to coordinate gene expression based on population density.[3] In *P. aeruginosa*, the LasR protein is a key transcriptional regulator in the QS cascade.[3][4][5]

- Mechanism of Action: Furan-2-carboxamide derivatives are thought to act as antagonists of the LasR receptor.[2] By binding to LasR, they prevent the binding of its natural autoinducer, N-(3-oxododecanoyl)-L-homoserine lactone (3O-C12-HSL). This disruption of the QS signaling pathway leads to a reduction in the expression of virulence factors and a decrease in biofilm formation.[2]

Proposed Signaling Pathway Inhibition



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Caption: Inhibition of the LasR quorum sensing pathway in *P. aeruginosa*.

Conclusion

2-Furancarboximidamide and its derivatives represent a compelling class of compounds for further investigation in medicinal chemistry and drug development. Their straightforward synthesis and potent biological activity, particularly as anti-quorum sensing agents, position them as valuable scaffolds for the development of novel therapeutics to combat antibiotic-resistant bacterial infections. This guide provides a foundational understanding to support and inspire future research in this exciting area.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Furancarboximidamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1335000/docs#an-in-depth-technical-guide-to-2-furancarboximidamide\]](https://www.benchchem.com/product/b1335000/docs#an-in-depth-technical-guide-to-2-furancarboximidamide)

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